

VPC32183: Application Notes for Inhibiting Calcium Influx

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Compound of Interest

Compound Name:	VPC32183
Cat. No.:	B15571990

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Introduction

VPC32183 is a competitive antagonist for the lysophosphatidic acid (LPA) receptors LPA1 and LPA3. It effectively inhibits the signaling pathways initiated by the binding of LPA to these receptors, which play a crucial role in various cellular processes, including the mobilization of intracellular calcium ($[Ca^{2+}]_i$). This document provides detailed application notes and protocols for utilizing **VPC32183** to inhibit LPA-induced calcium influx in research settings.

Mechanism of Action

Lysophosphatidic acid (LPA) is a bioactive phospholipid that exerts its effects by binding to a family of G protein-coupled receptors (GPCRs), including LPA1 and LPA3. The activation of LPA1 and LPA3 receptors, which are often coupled to Gq and Gi proteins, initiates a signaling cascade that leads to the release of calcium from intracellular stores and influx from the extracellular environment.

VPC32183 acts as a competitive antagonist, binding to LPA1 and LPA3 receptors without initiating a downstream signal. By occupying the receptor's binding site, **VPC32183** prevents LPA from binding and activating the receptor, thereby inhibiting the subsequent increase in intracellular calcium concentration.

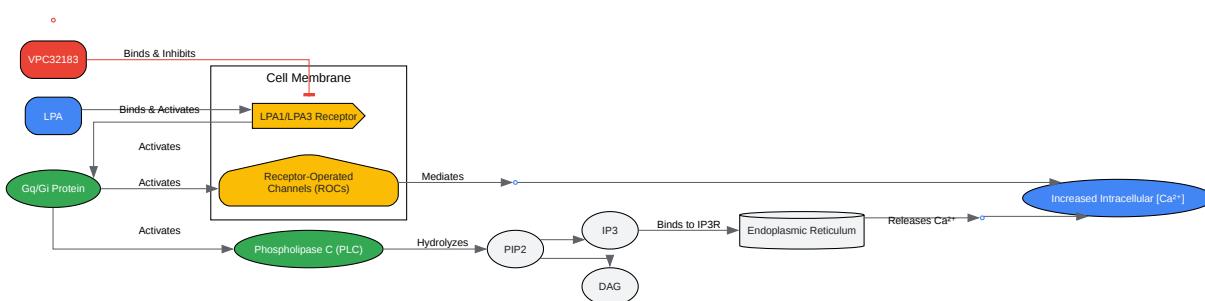
Quantitative Data Summary

The following table summarizes the effective concentration of **VPC32183** used to inhibit LPA-induced calcium influx in skeletal muscle cells.

Compound	Cell Line	Agonist (Concentrat- ion)	VPC32183 Concentrati- on	Effect	Reference
VPC32183	C2C12 (mouse myoblast)	LPA (10 μ M)	10 μ M	Significant inhibition of LPA-induced increase in [Ca ²⁺] _i	[1][2]

Signaling Pathway

The signaling pathway illustrates how **VPC32183** inhibits LPA-induced calcium influx by blocking the LPA1/3 receptors.



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References

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- 2. Mechanisms of the lysophosphatidic acid-induced increase in $[Ca(2+)](i)$ in skeletal muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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